

# Technical Guide: Safe Handling of 1,3-Propanediamine-2,2-D2

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## Compound of Interest

Compound Name: 1,3-Propanediamine-2,2-D2

Cat. No.: B15341268

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **1,3-Propanediamine-2,2-D2**. It is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Researchers should consult the SDS provided by the supplier before handling this chemical. The information presented here is largely based on data for the non-deuterated analogue, 1,3-Propanediamine, as a specific SDS for the deuterated compound is not readily available. The toxicological and chemical properties are expected to be very similar.

## Overview and Scope

**1,3-Propanediamine-2,2-D2** is a deuterated form of 1,3-Propanediamine. Isotopic labeling is a valuable tool in drug development and metabolic research for tracing the fate of molecules. While the deuterium labeling is unlikely to significantly alter the chemical hazards, it is crucial to handle this compound with the same precautions as its non-deuterated counterpart. 1,3-Propanediamine is a flammable, corrosive, and toxic liquid that can cause severe skin burns and eye damage.<sup>[1][2][3]</sup> This guide provides essential safety information and handling protocols to minimize risk in a laboratory setting.

## Hazard Identification and Classification

1,3-Propanediamine is classified as a hazardous chemical.<sup>[1][2][3]</sup> The GHS classification for the non-deuterated analogue is summarized below. It is prudent to assume that **1,3-Propanediamine-2,2-D2** shares this classification.

Signal Word: Danger[1][2]

Hazard Statements:

- Flammable liquid and vapor.[2][3]
- Harmful if swallowed.[2][3][4]
- Fatal in contact with skin.[2][3][4]
- Causes severe skin burns and eye damage.[1][2][3][4][5]
- May cause respiratory irritation.[1][2]
- May cause an allergic skin reaction.[1][2]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][3]

## Quantitative Data Summary

The following tables summarize the key quantitative data for 1,3-Propanediamine. This data should be considered representative for **1,3-Propanediamine-2,2-D2** in the absence of specific data for the deuterated compound.

**Table 1: Physical and Chemical Properties**

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>8</sub> D <sub>2</sub> N <sub>2</sub>	[6]
Molecular Weight	76.14 g/mol	[7]
Appearance	Liquid	[1]
Odor	Amine-like	[1]
Flash Point	47 °C / 116.6 °F	[1]
Autoignition Temperature	380 °C / 716 °F	[1]

**Table 2: Toxicological Data (for 1,3-Propanediamine)**

Route	Species	Value	Source
Oral LD50	Rat	311 mg/kg	[4]
Dermal LD50	Rabbit	178 mg/kg	[4]

**Table 3: Exposure Limits**

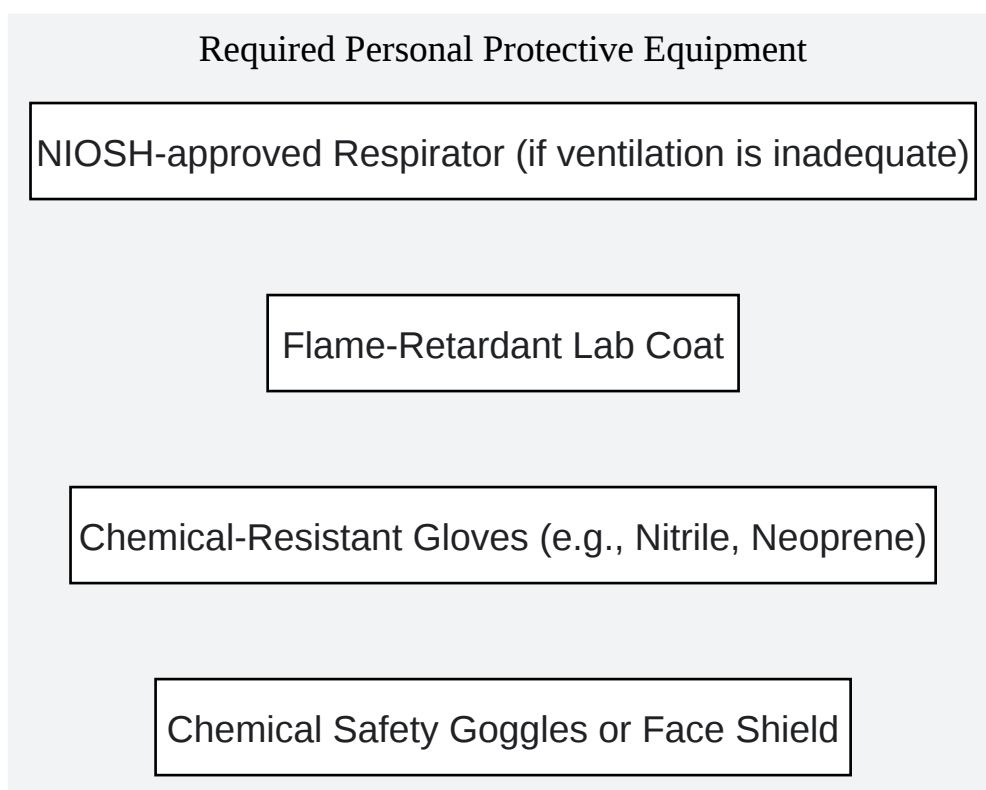
Organization	Limit
ACGIH	No data available
NIOSH	No data available
OSHA	No data available

## Experimental Protocols: Safe Handling Procedures

The following protocols are based on standard practices for handling flammable, corrosive, and toxic liquids.

## Personal Protective Equipment (PPE)

A diagram illustrating the required PPE is provided below.



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Caption: Required Personal Protective Equipment (PPE).

## Engineering Controls

- Ventilation: Always handle **1,3-Propanediamine-2,2-D2** in a well-ventilated area, preferably within a chemical fume hood.<sup>[1][2]</sup>
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks.<sup>[1][2][3]</sup> Use explosion-proof electrical and lighting equipment.<sup>[1][2]</sup>
- Eye Wash and Safety Shower: Ensure that an emergency eye wash station and safety shower are readily accessible in the immediate work area.<sup>[1]</sup>

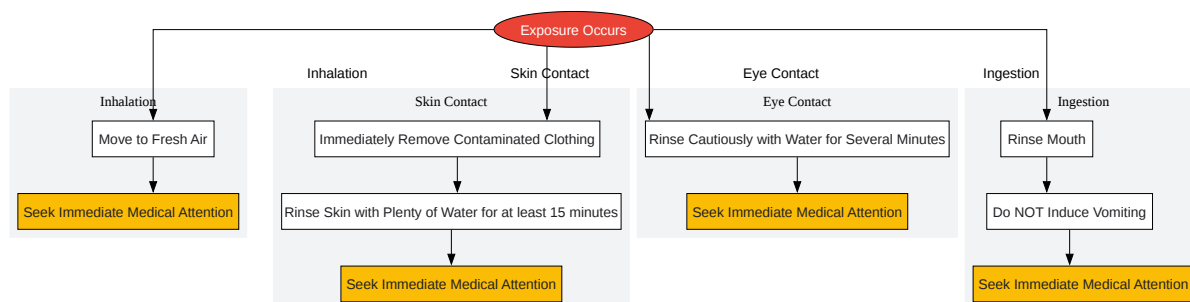
## Handling and Storage

- Grounding: Ground and bond containers when transferring material to prevent static discharge.<sup>[2]</sup>

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[1][2] The container should be stored in a corrosives area.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][2]

## First Aid Measures

A logical workflow for first aid response is outlined in the diagram below.



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Caption: First Aid Response Workflow.

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][2] Seek immediate medical attention.[1]
- Skin Contact: In case of skin contact, immediately take off all contaminated clothing.[1][2] Rinse the skin with water/shower for at least 15 minutes.[1] Seek immediate medical

attention.[1]

- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[1][2] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1]
- Ingestion: If swallowed, rinse mouth.[1][2] Do NOT induce vomiting.[1][2] Seek immediate medical attention.[1]

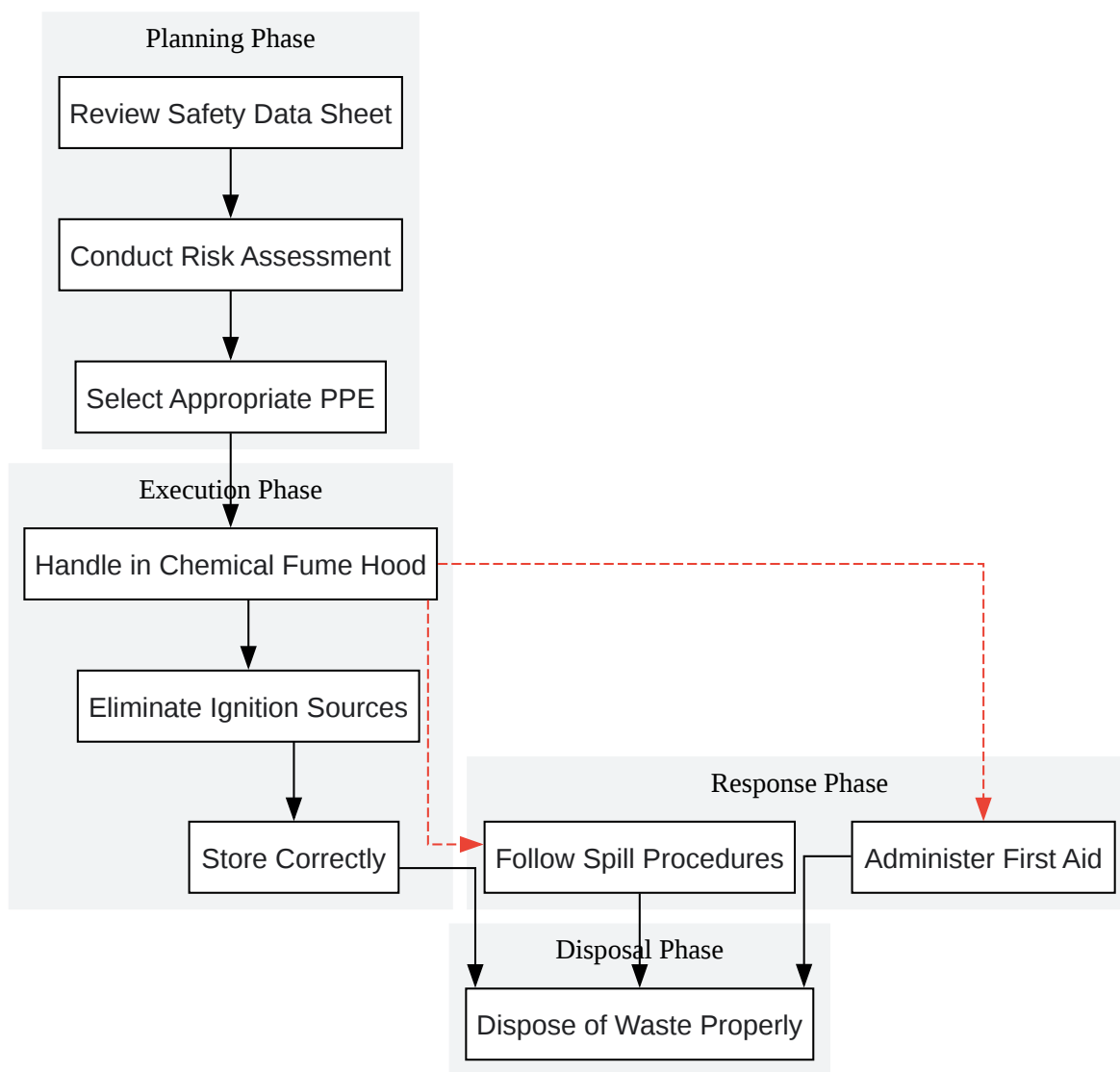
## Spill and Disposal Procedures

- Spill Response: In the event of a spill, evacuate the area and remove all sources of ignition. [2] Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[1][2] Do not allow the chemical to enter the environment.[2]

## Signaling Pathways and Logical Relationships

At present, there are no established signaling pathways directly associated with **1,3-Propanediamine-2,2-D2** in publicly available literature. Its primary use is as a labeled tracer in scientific research. The logical relationship for its safe use is a direct correlation between adherence to safety protocols and the mitigation of health risks.

The following diagram illustrates the logical workflow for safe chemical handling.



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Caption: Logical Workflow for Safe Chemical Handling.

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